

Ethyl Glycidyl Ether: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Ethyl glycidyl ether

Cat. No.: B1294449

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An in-depth examination of the chemical structure, properties, metabolism, and synthetic applications of **ethyl glycidyl ether**, a versatile building block in medicinal chemistry.

Introduction

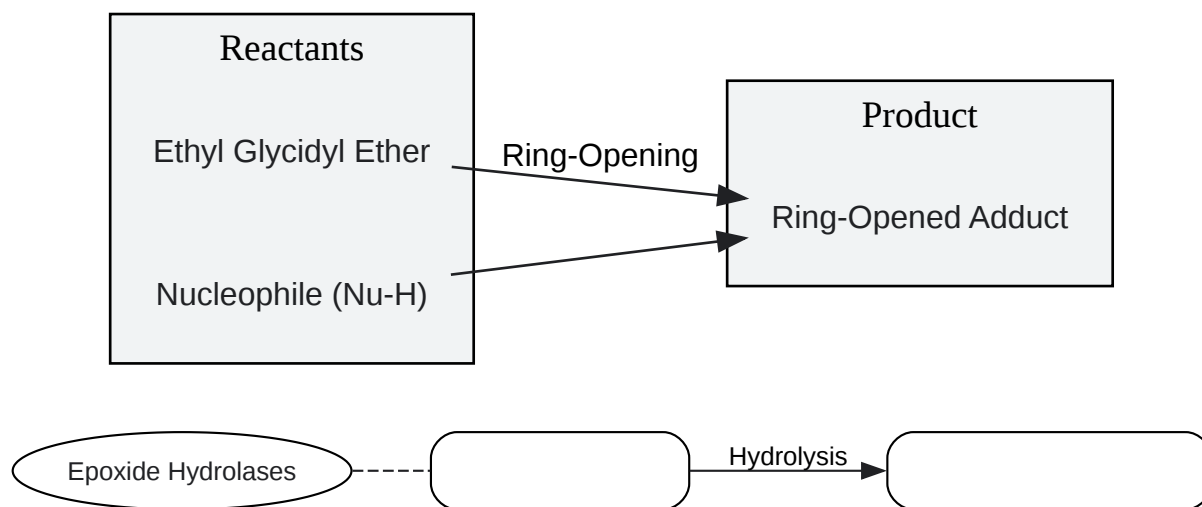
Ethyl glycidyl ether (EGE) is a reactive organic compound belonging to the glycidyl ether family. Characterized by a strained epoxide ring and an ether linkage, EGE serves as a versatile bifunctional building block in organic synthesis. Its unique chemical architecture allows for a variety of chemical transformations, making it a valuable intermediate in the preparation of a wide range of molecules, including active pharmaceutical ingredients (APIs). This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, metabolic pathways, and key synthetic applications of **ethyl glycidyl ether**, with a particular focus on its relevance to researchers, scientists, and professionals in the field of drug development.

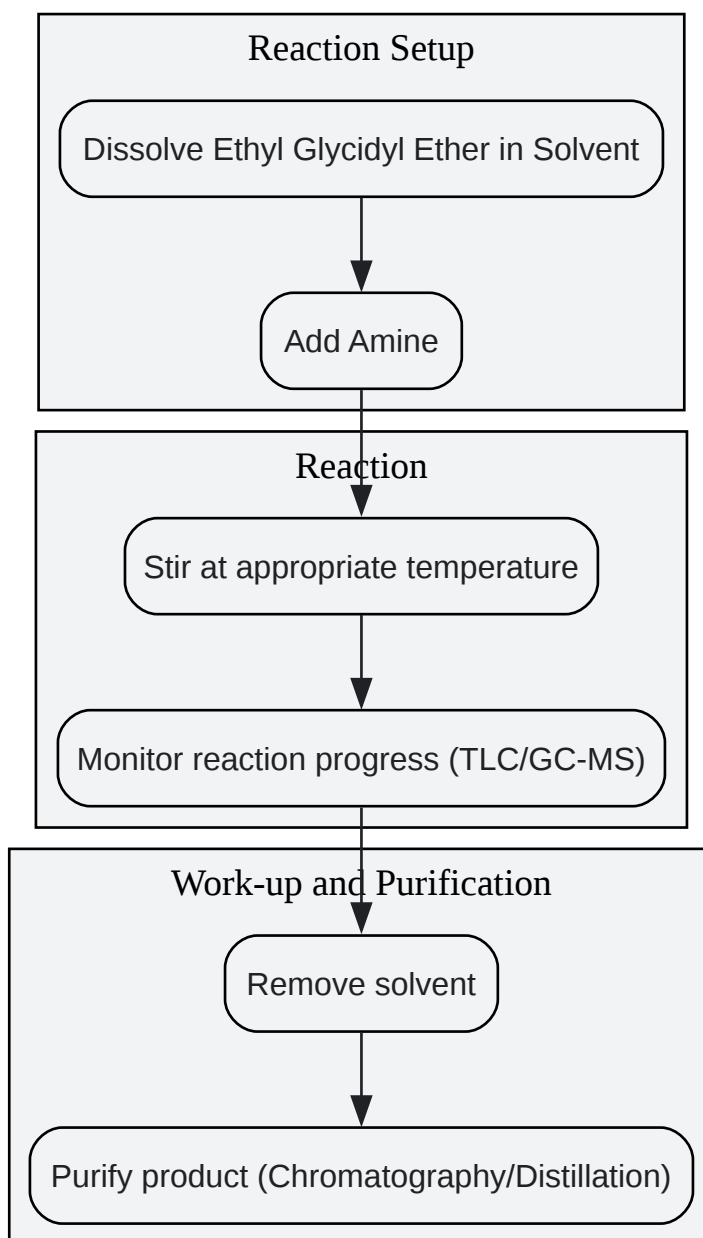
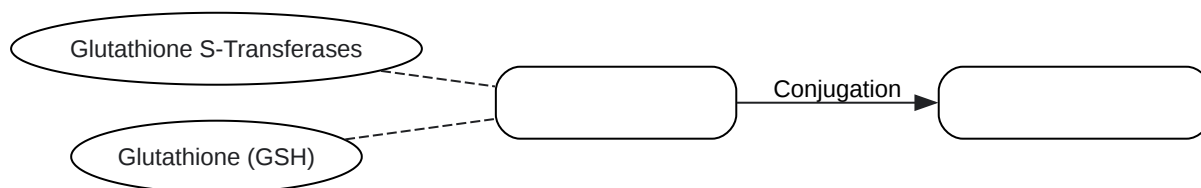
Chemical Structure and Identification

Ethyl glycidyl ether is a colorless liquid with the chemical formula $C_5H_{10}O_2$.^[1] Its structure features an ethyl group linked via an ether bond to a glycidyl moiety, which contains a reactive epoxide ring.

Systematic (IUPAC) Name: 2-(ethoxymethyl)oxirane^[1]

Chemical Structure:





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References

- 1. Ethyl glycidyl ether | C₅H₁₀O₂ | CID 19919 - PubChem [pubchem.ncbi.nlm.nih.gov]
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